

# Application Notes and Protocols: MRT-83 Hydrochloride Stock Solution Preparation

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## Compound of Interest

Compound Name: MRT-83 hydrochloride

Cat. No.: B10828203

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## Abstract

These application notes provide a comprehensive guide for the preparation, storage, and application of **MRT-83 hydrochloride** stock solutions. MRT-83 is a potent and selective antagonist of the Smoothed (Smo) receptor, a key component of the Hedgehog (Hh) signaling pathway.[1][2] Accurate preparation of stock solutions is critical for ensuring experimental reproducibility and obtaining reliable data in studies investigating Hh pathway-related cellular processes and diseases, such as cancer.[2] This document outlines the chemical properties of **MRT-83 hydrochloride**, detailed protocols for in vitro and in vivo stock solution preparation, and recommended storage conditions.

## Introduction to MRT-83 Hydrochloride

**MRT-83 hydrochloride** is an acylguanidine derivative that acts as a potent antagonist of the Smoothed (Smo) receptor.[1] By inhibiting Smo, MRT-83 effectively blocks the Hedgehog (Hh) signaling pathway, which plays a crucial role in embryonic development and tumorigenesis. The compound has demonstrated high potency, with IC50 values in the nanomolar range for Hh signaling inhibition.[2] Its mechanism of action involves preventing the

trafficking of Smo to the primary cilium, a critical step in Hh pathway activation. These characteristics make MRT-83 a valuable tool for cancer research and drug development targeting Hh-dependent malignancies.

## MRT-83 Hydrochloride Properties

A summary of the key chemical and physical properties of **MRT-83 hydrochloride** is provided in the table below. This information is essential for accurate stock solution preparation and experimental design.

Property	Value
Molecular Formula	C <sub>31</sub> H <sub>31</sub> ClN <sub>4</sub> O <sub>5</sub>
Molecular Weight	575.05 g/mol
Appearance	White to off-white solid
Purity	≥98%
Primary Target	Smoothed (Smo)
Pathway	Hedgehog (Hh) Signaling

## Stock Solution Preparation and Storage

Properly prepared and stored stock solutions are paramount for consistent experimental results. The following tables provide detailed information on solubility and recommended protocols for preparing **MRT-83 hydrochloride** stock solutions for both in vitro and in vivo applications.

## Solubility and Recommended Concentrations

Solvent	Maximum Solubility	Recommended Stock Concentration (In Vitro)
DMSO	250 mg/mL (434.74 mM)	10 mM - 50 mM

Note: The use of ultrasonic treatment may be necessary to fully dissolve the compound in DMSO. It is also recommended to use newly opened, anhydrous DMSO as the compound's

solubility can be significantly impacted by moisture.

## Storage Conditions

Storage Temperature	Shelf Life (Stock Solution)
-20°C	1 month
-80°C	6 months

Note: Stock solutions should be stored in tightly sealed vials to prevent moisture absorption and degradation.

## Experimental Protocols

### Protocol for Preparing a 10 mM DMSO Stock Solution for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution of **MRT-83 hydrochloride** in DMSO, a common solvent for in vitro cell-based assays.

Materials:

- **MRT-83 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipette
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **MRT-83 hydrochloride** needed using the following formula: Mass (mg) = Desired

Concentration (M) x Volume (L) x Molecular Weight ( g/mol ) x 1000 (mg/g) Mass (mg) =  
0.010 mol/L x 0.001 L x 575.05 g/mol x 1000 mg/g = 5.75 mg

- Weigh the compound: Carefully weigh 5.75 mg of **MRT-83 hydrochloride** powder and transfer it to a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the compound.
- Dissolve the compound: Tightly cap the tube and vortex thoroughly. If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 5-10 minutes.
- Aliquot and store: Once the compound is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

## Protocol for Preparing a Formulation for In Vivo Use

This protocol provides an example of how to prepare an **MRT-83 hydrochloride** formulation suitable for in vivo administration, based on common vehicle compositions.

Materials:

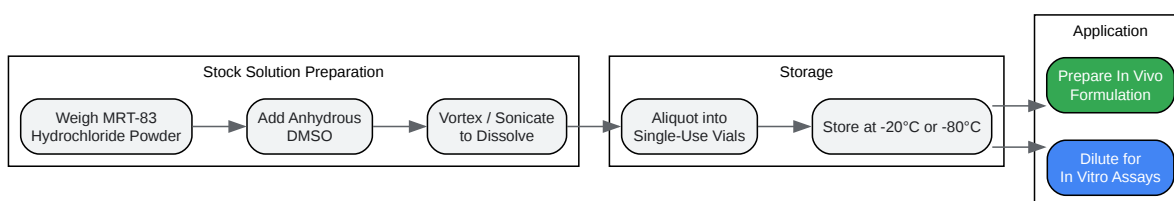
- 10 mM **MRT-83 hydrochloride** in DMSO stock solution (prepared as above)
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes

Procedure:

- Prepare the vehicle mixture: In a sterile tube, prepare the vehicle by adding the components in the following order, ensuring complete mixing after each addition:
  - 400  $\mu$ L PEG300
  - 50  $\mu$ L Tween-80
- Add the drug solution: To the vehicle mixture, add 100  $\mu$ L of the 10 mM **MRT-83 hydrochloride** DMSO stock solution. Mix thoroughly.
- Final dilution: Add 450  $\mu$ L of saline to the mixture to bring the final volume to 1 mL. The final concentration of DMSO in this formulation is 10%.
- Final concentration: The final concentration of **MRT-83 hydrochloride** in this formulation will be 1 mM.
- Administration: This formulation should be used immediately after preparation.

## Visualized Workflows and Pathways

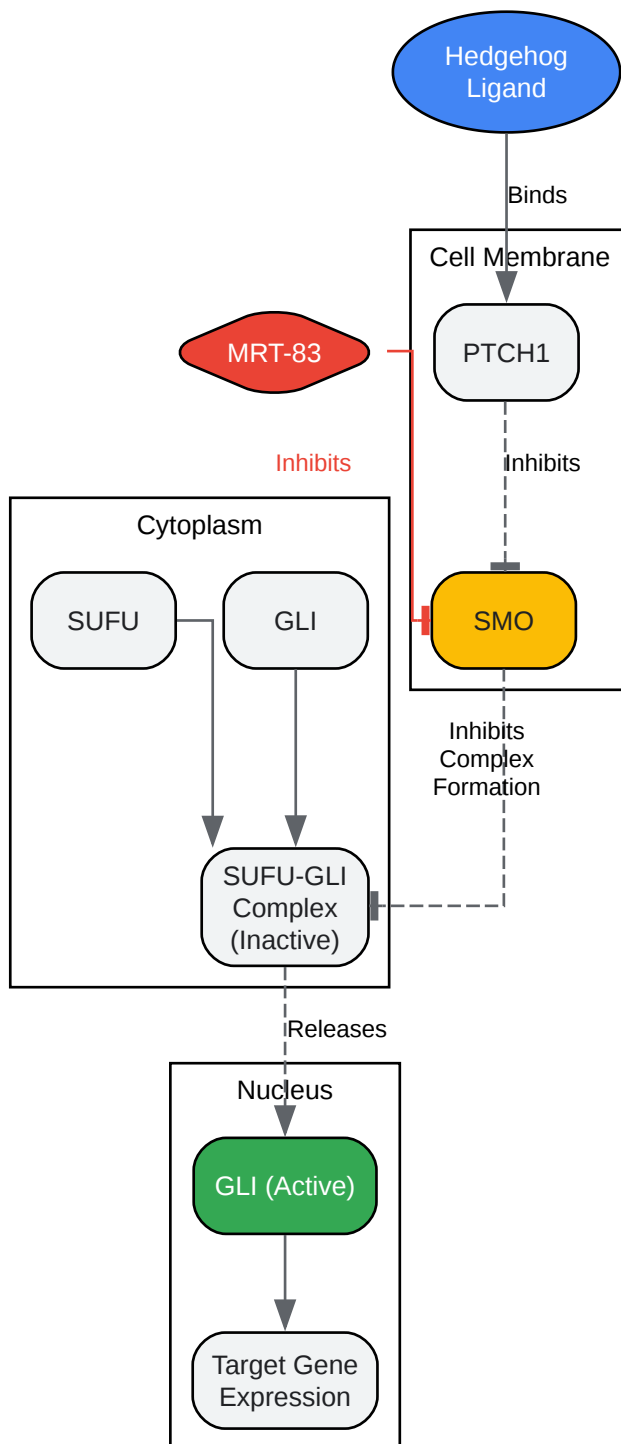
### MRT-83 Hydrochloride Stock Solution Preparation Workflow



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Caption: Workflow for preparing and storing **MRT-83 hydrochloride** stock solution.

# Simplified Hedgehog Signaling Pathway and Inhibition by MRT-83



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Caption: MRT-83 inhibits the Hedgehog pathway by targeting Smoothed (SMO).

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## References

- [1. Identification and mechanism of action of the acylguanidine MRT-83, a novel potent Smoothed antagonist - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
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